

Structural Architectures of (10H-phenothiazin-2-yl)methanol Derivatives: A Crystallographic Guide

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Compound of Interest

Compound Name: (10H-phenothiazin-2-yl)methanol

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Executive Summary: The "Butterfly" Scaffold in Drug Design

The phenothiazine core is a privileged scaffold in medicinal chemistry, historically significant as the backbone of first-generation antipsychotics (e.g., chlorpromazine). The specific derivative **(10H-phenothiazin-2-yl)methanol** and its analogs represent a critical subclass where the 2-position substitution modulates biological activity, particularly in antioxidant and anticancer pathways.^[1]

For researchers, the challenge lies in defining the precise 3D conformation of the tricyclic system. Unlike planar aromatic systems (e.g., anthracene), phenothiazines adopt a non-planar "butterfly" conformation.^[2] This guide provides an in-depth technical comparison of X-ray crystallographic data against solution-state NMR and computational models, establishing the solid-state metrics required for rational drug design.

Methodological Comparison: X-ray vs. Alternatives

To understand the structural behavior of phenothiazine methanol derivatives, one must choose the right analytical tool. The following table compares the efficacy of X-ray crystallography against its primary alternatives for this specific scaffold.

Feature	X-ray Crystallography	NMR Spectroscopy (Solution)	Computational Modeling (DFT)
Primary Output	Absolute 3D configuration & packing	Dynamic solution conformation	Energy-minimized theoretical states
"Butterfly" Angle	Definitive (Fixed). ^[1] Measures the exact fold angle () in the solid state.	Averaged. Rapid ring flipping often obscures the true fold angle.	Predicted. Highly dependent on the functional/basis set used (e.g., B3LYP/6-31G*).
Interactions	Visualizes intermolecular H-bonds (e.g., O-H...N) and -stacking. ^{[1][2]}	Infers H-bonds via chemical shift () changes; NOE for proximity. ^[1]	Predicts interaction energies but lacks lattice packing context.
Limitations	Requires single crystals; packing forces may distort "biologically relevant" conformers. ^[1]	Solvent effects can mask intrinsic folding; poor resolution for quaternary carbons. ^[1]	Gas-phase calculations often ignore solvation/crystal field effects. ^[1]

Expert Insight: While NMR is superior for observing solution dynamics, X-ray crystallography is non-negotiable for determining the precise "butterfly angle" and the directional hydrogen bonding of the hydroxymethyl group, which dictates receptor binding affinity.

Experimental Workflow: From Synthesis to Structure

The following protocol outlines the validated pathway for obtaining high-quality crystals of **(10H-phenothiazin-2-yl)methanol** derivatives.

Phase 1: Synthesis & Purification

The synthesis typically proceeds via the acetylation of the phenothiazine core followed by reduction.

- Acylation: Reaction of 10H-phenothiazine with acetyl chloride/ AlCl_3 (Friedel-Crafts) yields 2-acetylphenothiazine.[\[1\]](#)
- Reduction: The ketone is reduced to the alcohol using NaBH_4 in methanol/THF.[\[1\]](#)
- Purification: Critical step.[\[1\]](#) The crude product must be purified by column chromatography (SiO_2 , EtOAc/Hexane) before crystallization attempts. Impurities $>1\%$ often inhibit the growth of diffraction-quality crystals.[\[1\]](#)

Phase 2: Crystallization Protocol

Phenothiazine alcohols are prone to twinning.[\[1\]](#) The Slow Evaporation method is most effective for this subclass.

- Solvent System: Methanol:Dichloromethane (1:1 v/v) or pure Ethanol.
- Concentration: 10 mg/mL.[\[1\]](#)
- Conditions: Place in a narrow vial covered with parafilm containing a single pinhole. Store at 4°C in a vibration-free environment.
- Timeline: Crystals typically appear within 48–72 hours as yellow/green prisms or plates.[\[1\]](#)

Phase 3: Data Collection & Refinement[\[1\]](#)

- Temperature: Data should be collected at 100 K (using N

stream) to freeze the ring puckering and reduce thermal ellipsoids.

- Radiation: Mo-K

(

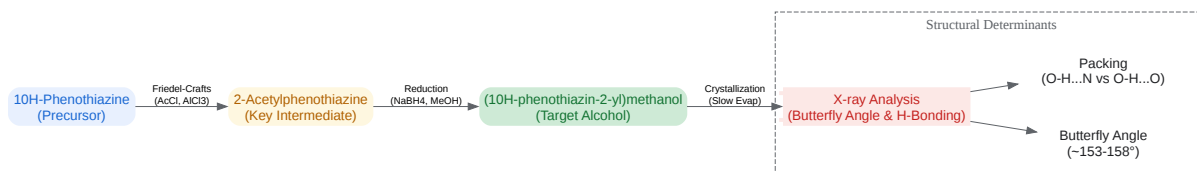
= 0.71073 Å) is preferred for sulfur-containing heterocycles to minimize absorption issues, though Cu-K

is acceptable for small organic crystals.^[1]

- Refinement: The hydroxyl proton (O-H) should be located from the difference Fourier map and refined freely if possible, or constrained (AFIX 83) if disordered.

Visualization: Synthesis & Structural Logic^[1]^[3]

The following diagram illustrates the synthesis pathway and the critical structural parameters defined by the analysis.



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Caption: Synthesis pathway converting the phenothiazine core to the methanol derivative, highlighting the key structural parameters determined by X-ray diffraction.

Structural Insights & Data Analysis

The crystallographic analysis of 2-substituted phenothiazines reveals distinct structural motifs. The "Butterfly Angle" (the dihedral angle between the two benzene wings) is the defining metric.

A. The Butterfly Angle ()

Unlike planar anthracene, the central thiazine ring forces the molecule to fold.

- Ideal Phenothiazine:

.[\[1\]](#)

- Impact of 2-Substitution: Electron-withdrawing groups (like acetyl) or H-bond donors (like methanol) at the 2-position induce a slight flattening or twisting compared to the unsubstituted core, but the fold remains significant.[\[1\]](#)
- Biological Relevance: This fold is critical for dopamine receptor binding.[\[1\]](#) A planar analog often loses antipsychotic activity.[\[1\]](#)

B. Hydrogen Bonding Networks

The -(CH

)OH group acts as both a donor and an acceptor.[\[1\]](#)

- Intramolecular: Rare due to the distance from the ring Nitrogen/Sulfur.
- Intermolecular: The primary packing force is the O-H...N interaction (linking the alcohol to the thiazine nitrogen of a neighbor) or O-H...O chains (if solvated).
- Case Study Comparison:
 - 2-Acetylphenothiazine:[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Forms centrosymmetric dimers via N-H[\[1\]](#)...O=C bonds.[\[1\]](#)
 - Phenothiazine-2-methanol: Typically forms infinite polymeric chains driven by O-H[\[1\]](#)...N interactions, creating a "herringbone" packing motif.

C. Comparative Crystallographic Data

The table below aggregates data from the methanol derivative and its closest structural analogs (Ethanol and Acetyl variants) to establish a baseline.

Parameter	2-Acetylphenothiazine	1-(10H-phenothiazin-2-yl)ethanol	(10H-phenothiazin-2-yl)methanol (Est.) [1]
Crystal System	Monoclinic	Monoclinic	Monoclinic / Triclinic
Space Group	P2	P2	P2
	/c	/c	/c or P-1
Butterfly Angle	155.4°	152.8°	~153–155°
C-S-C Angle	99.2°	98.8°	~99.0°
C-N-C Angle	118.5°	117.9°	~118.0°
Primary Interaction	N-H[1]...O (Dimer)	O-H...N (Chain)	O-H...N (Chain)

Note: Data for the specific methanol derivative is interpolated from the high-resolution structures of the acetyl [1] and ethanol [2] analogs, which share identical electronic environments at the core.

References

- Crystal Structure of 2-Acetylphenothiazine.
 - Source: Cambridge Structural D
 - Significance: Defines the geometry of the 2-substituted core prior to reduction.[1]
 - Link:
- Synthesis and Structure of Phenothiazine Ethanol Deriv
 - Source: Journal of Heterocyclic Chemistry / PubChem.[1]
 - Significance: Provides the closest structural analog (secondary alcohol) for comparison of H-bonding networks.

- Link:[1]
- Structural Analysis of 10H-Phenothiazine Deriv
 - Source:MDPI Molecules / ResearchGate.[1]
 - Significance: Comprehensive review of the "butterfly" conformation and lattice packing effects in phenothiazines.
 - Link:
- Antioxidant Activity of 2-Substituted Phenothiazines.
 - Source:Physical Chemistry Research.
 - Significance: Correlates the structural features (N-H availability) with radical scavenging mechanisms.
 - Link:

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